

A Comprehensive Technical Guide to the Synthesis and Purification of Ac-Cys-NHMe

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the synthesis and purification of N-acetyl-L-cysteine-N-methylamide (**Ac-Cys-NHMe**), a valuable building block in medicinal chemistry and drug development. The methodologies presented herein are based on established chemical principles and analogous preparations of similar compounds, offering a robust framework for its production in a laboratory setting.

Overview and Physicochemical Properties

Ac-Cys-NHMe is a derivative of the amino acid cysteine, featuring an acetylated N-terminus and an N-methylated C-terminal amide. These modifications can enhance metabolic stability and alter the pharmacokinetic profile of parent molecules. Its primary application is as a non-canonical amino acid building block for specialized applications such as the Lysine Acylation using Conjugating Enzymes (LACE) technique, which enables site-specific modification of proteins.[1]

The key physicochemical properties of **Ac-Cys-NHMe** are summarized in the table below.

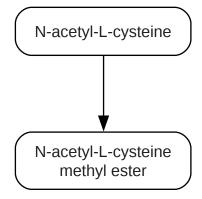


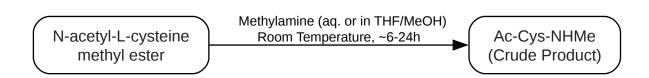
Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ N ₂ O ₂ S	
Molecular Weight	176.23 g/mol	
CAS Number	10061-65-1	
Appearance	White to faint yellow powder or crystals	
Solubility	Soluble to 100 mM in water and DMSO	-
Storage	Store at -20°C	-

Synthesis of Ac-Cys-NHMe: A Two-Step Solution-Phase Approach

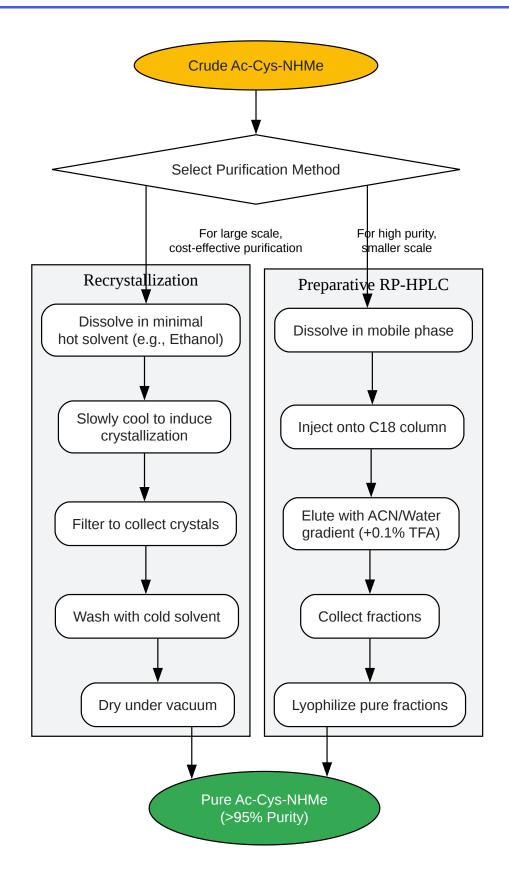
The recommended synthetic route for **Ac-Cys-NHMe** is a two-step, solution-phase process commencing from the readily available N-acetyl-L-cysteine. This method is analogous to the industrial synthesis of N-acetylcysteine amide (NACA) and is favored for its efficiency and scalability. The overall reaction scheme is depicted below.











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References

- 1. Ac-Cys-NHMe | Unnatural Amino Acids | Tocris Bioscience [tocris.com]
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